

Essential Safety and Disposal Guidance for TDI-11861

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Compound of Interest

Compound Name: TDI-11861

Cat. No.: B10856158

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For Researchers, Scientists, and Drug Development Professionals: This document provides immediate safety, operational, and disposal information for the laboratory use of **TDI-11861**. Given the absence of a specific Safety Data Sheet (SDS) for **TDI-11861**, these guidelines are based on general laboratory safety protocols for non-hazardous chemical compounds.

Disclaimer: The following procedures are intended as a general guide. All laboratory personnel must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and comply with all local, state, and federal regulations regarding chemical waste disposal.

Core Chemical Information

TDI-11861 is a potent and selective inhibitor of soluble adenylyl cyclase (sAC). It is a cell-permeable compound suitable for both in vitro and in vivo studies. While not classified as cytotoxic, standard laboratory precautions should be observed when handling this compound.

Property	Value	Source
Molecular Formula	C22H25ClF2N6O3	[1]
Molecular Weight	494.92 g/mol	[1]
Solubility	Soluble in DMSO and ethanol	[2]
Storage	Store at -20°C	[2]

Immediate Safety and Handling

Personal Protective Equipment (PPE):

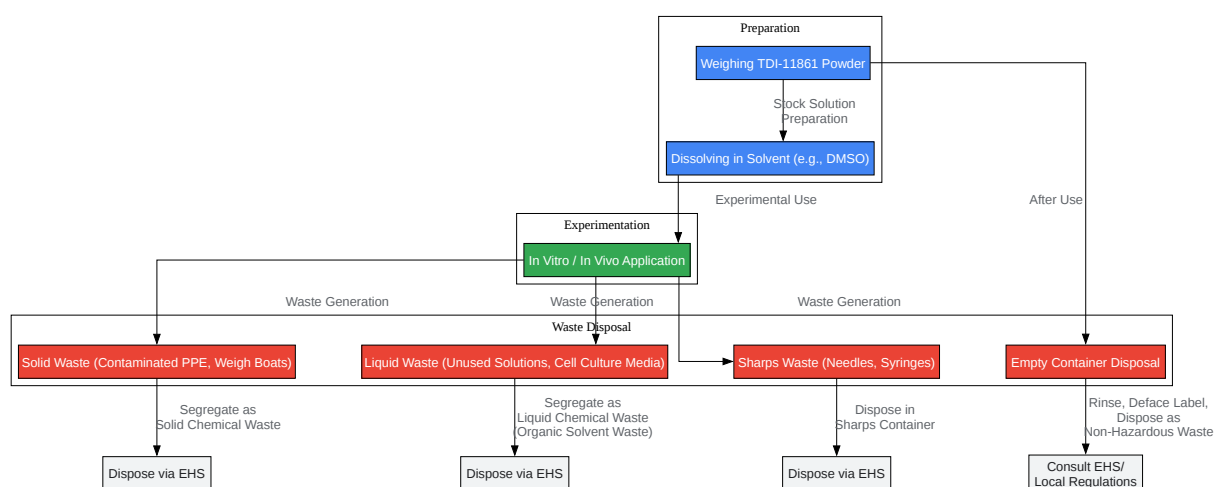
- Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and nitrile gloves.
- If there is a risk of splashing, use a face shield.

Handling:

- Handle **TDI-11861** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water for at least 15 minutes and seek medical attention.
- As **TDI-11861** is often dissolved in Dimethyl Sulfoxide (DMSO), be aware that DMSO can facilitate the absorption of other chemicals through the skin. Exercise extreme caution when handling solutions of **TDI-11861** in DMSO.

Experimental Workflow and Disposal Plan

The following diagram outlines a typical experimental workflow with **TDI-11861** and the corresponding disposal procedures at each stage.



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Caption: Experimental workflow and waste stream for **TDI-11861**.

Step-by-Step Disposal Procedures

1. Segregation of Waste: It is critical to segregate waste streams to ensure proper disposal. Do not mix hazardous and non-hazardous waste.

2. Solid Waste Disposal:

- Contaminated Labware: Items such as weigh boats, pipette tips, and microfuge tubes contaminated with **TDI-11861** should be collected in a designated, labeled container for solid chemical waste.
- Personal Protective Equipment (PPE): Contaminated gloves, lab coats, and other PPE should be disposed of as solid chemical waste.

3. Liquid Waste Disposal:

- Unused Solutions: Unused stock solutions or diluted solutions of **TDI-11861**, particularly those in organic solvents like DMSO, should be collected in a clearly labeled, sealed container for liquid organic waste.
- Aqueous Solutions: While some non-hazardous aqueous solutions may be suitable for drain disposal, this requires approval from your institution's EHS. Given the lack of specific data for **TDI-11861**, it is prudent to collect all aqueous waste containing the compound for EHS pickup.
- Do not dispose of solutions containing **TDI-11861** down the drain without explicit approval from your EHS department.

4. Sharps Disposal:

- Needles, syringes, or any other sharps contaminated with **TDI-11861** must be disposed of in a designated sharps container.

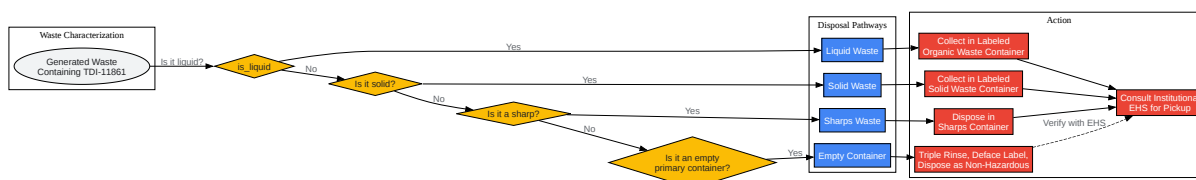
5. Empty Container Disposal:

- Once the original container of **TDI-11861** is empty, it should be triple-rinsed with a suitable solvent (e.g., ethanol or water).
- The rinsate must be collected and disposed of as liquid chemical waste.

- After rinsing, deface or remove the label and dispose of the empty container according to your institution's guidelines for non-hazardous lab glass or plastic.

Logical Relationship for Disposal Decision-Making

The following diagram illustrates the decision-making process for the disposal of **TDI-11861** waste.



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Caption: Decision tree for the proper disposal of **TDI-11861** waste.

By adhering to these general guidelines and consulting with your local EHS department, you can ensure the safe and compliant disposal of **TDI-11861** and associated waste materials, fostering a secure and responsible laboratory environment.

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References

- 1. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
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